

A Comprehensive Technical Guide to the Physicochemical Properties of Paramethasone Acetate

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For Researchers, Scientists, and Drug Development Professionals

This document provides an in-depth analysis of the core physicochemical properties of **Paramethasone Acetate** (CAS No: 1597-82-6), a synthetic glucocorticoid. The information herein is intended to support research, development, and formulation activities by providing essential data, detailed experimental protocols, and visual representations of key concepts.

Core Physicochemical Data

Paramethasone acetate is a fluorinated glucocorticoid ester known for its anti-inflammatory and immunosuppressant activities.[1][2] Its fundamental physicochemical characteristics are summarized below.

Table 1: Key Physicochemical Properties of Paramethasone Acetate



Property	Value	Source(s)
Molecular Formula	C24H31FO6	[1][2][3][4][5][6][7]
Molecular Weight	434.50 g/mol	[1][2][3][4][5][6][7]
Appearance	White to off-white crystalline solid/powder.	[2][8]
Melting Point	228-241 °C (with decomposition)	[7][8][9]
Boiling Point	584.2 ± 50.0 °C (Predicted)	[9]
Water Solubility	0.0244 mg/mL; generally described as not soluble or slightly soluble in water.	[2][5][7][8]
Organic Solvent Solubility	Soluble in DMSO, ethanol, acetone, and methanol; slightly soluble in chloroform.	[2][7][8][9]
Partition Coefficient (logP)	1.74 - 2.52 (Method- dependent)	[5][6][10]
Acid Dissociation Constant (pKa)	~12.3 - 12.5 (Predicted, strongest acidic)	[5][9]
Specific Optical Rotation	[α]D +85°	[7][9]
UV Maximum Absorption (λmax)	243 nm (in Ethanol)	[7][8]

Mechanism of Action: Glucocorticoid Signaling Pathway

As a glucocorticoid, **paramethasone acetate** exerts its effects by binding to the glucocorticoid receptor (GR). In its inactive state, the GR resides in the cytoplasm complexed with heat shock proteins (HSPs). Upon ligand binding, the receptor undergoes a conformational change, dissociates from the HSPs, and translocates to the nucleus. Inside the nucleus, the ligand-receptor complex dimerizes and binds to specific DNA sequences known as Glucocorticoid





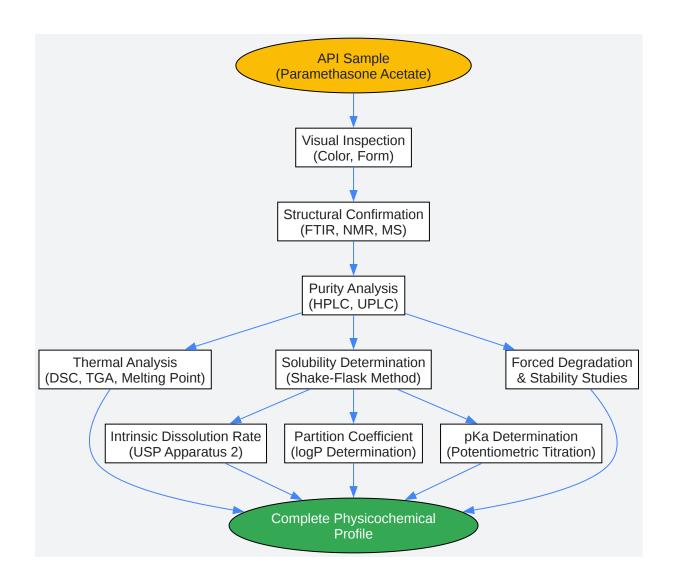


Response Elements (GREs) in the promoter regions of target genes, thereby modulating their transcription. This process can either activate or repress gene expression, leading to the wideranging anti-inflammatory and immunosuppressive effects of the drug.[11]









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